

Technical Whitepaper: Characterization of Tadalafil Open Ring Acid Impurity

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Compound of Interest

Compound Name: Tadalafil open ring acid

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Executive Summary

The "Open Ring Acid Impurity" of Tadalafil represents a critical quality attribute, indicating either hydrolytic instability of the drug substance or incomplete cyclization during synthesis.

- Primary Identity: Hydrolysis product of the diketopiperazine ring.
- Molecular Formula: $C_{22}H_{21}N_3O_5$ [1][2]
- Molecular Weight: 407.42 g/mol [1]
- Criticality: Indicates exposure to moisture/acidic/basic conditions or specific metabolic pathways.

Chemical Identity & Specifications

Primary Target: Tadalafil Open Ring Acid (Hydrolysis Product)

This impurity forms via the nucleophilic attack of water on the carbonyl carbons of the diketopiperazine ring, cleaving the cyclic amide bond.

Property	Specification
Common Name	Tadalafil Open Ring Acid (Impurity F related)
Chemical Name	amino]acetic acid
Molecular Formula	C ₂₂ H ₂₁ N ₃ O ₅
Molecular Weight	407.42 g/mol
Monoisotopic Mass	407.1481 Da
Appearance	Off-white to pale yellow solid
Solubility	Soluble in DMSO, Methanol; sparing solubility in water (pH dependent)

Secondary Target: Tadalafil Acid (Synthetic Precursor)

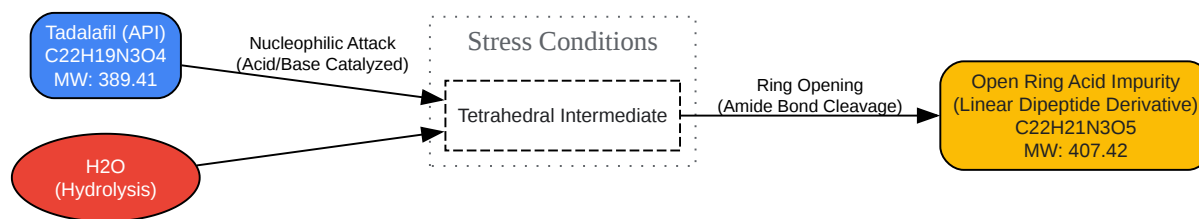
Often confused with the "Open Ring" impurity, this is the starting scaffold before the formation of the diketopiperazine ring.

Property	Specification
Common Name	Tadalafil Acid (Beta-Carboline Acid)
Chemical Name	(1R,3R)-1-(1,3-Benzodioxol-5-yl)-2,3,4,9-tetrahydro-1H-pyrido[3,4-b]indole-3-carboxylic acid
Molecular Formula	C ₁₉ H ₁₆ N ₂ O ₄
Molecular Weight	336.34 g/mol
Role	Key Starting Material / Intermediate

Mechanistic Pathways

The formation of the Open Ring Acid Impurity is a degradation process driven by hydrolysis. The diketopiperazine ring, while relatively stable, can open under stress conditions (extreme pH or enzymatic action).

Degradation Pathway Diagram (DOT)[1]



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Caption: Mechanistic pathway for the formation of **Tadalafil Open Ring Acid Impurity** via hydrolytic cleavage of the diketopiperazine lactam bond.

Analytical Characterization Strategy

To positively identify and quantify the Open Ring Acid Impurity, a multi-modal analytical approach is required.

High-Performance Liquid Chromatography (HPLC)

The Open Ring Acid is more polar than Tadalafil due to the free carboxylic acid group. It will typically elute earlier (lower RRT) than the parent drug in Reverse Phase (RP) chromatography.

- Column: C18 (e.g., Agilent Zorbax SB-C18, 150 x 4.6 mm, 3.5 μm).[1]
- Mobile Phase A: 0.1% Formic Acid in Water (Acidic pH suppresses ionization of the acid, improving peak shape).
- Mobile Phase B: Acetonitrile.
- Gradient: 5-95% B over 20 minutes.
- Detection: UV at 285 nm (Indole absorption).
- Expected RRT: ~0.85 - 0.92 (Relative to Tadalafil).[1]

Mass Spectrometry (LC-MS/MS)

- Ionization: ESI Positive Mode ($[M+H]^+$).
- Parent Ion: m/z 408.15 ($C_{22}H_{22}N_3O_5^+$).
- Fragmentation Pattern:
 - Loss of water (-18 Da) \rightarrow m/z 390 (Cyclization back to Tadalafil-like ion in source).[1]
 - Cleavage of the methyl-glycine moiety.
 - Characteristic fragment at m/z 262 (Tetrahydro-beta-carboline core).[1]

Synthesis & Isolation for Reference Standards

For researchers requiring a reference standard of the Open Ring Acid Impurity, it can be generated via controlled hydrolysis.

Protocol: Alkaline Hydrolysis[1]

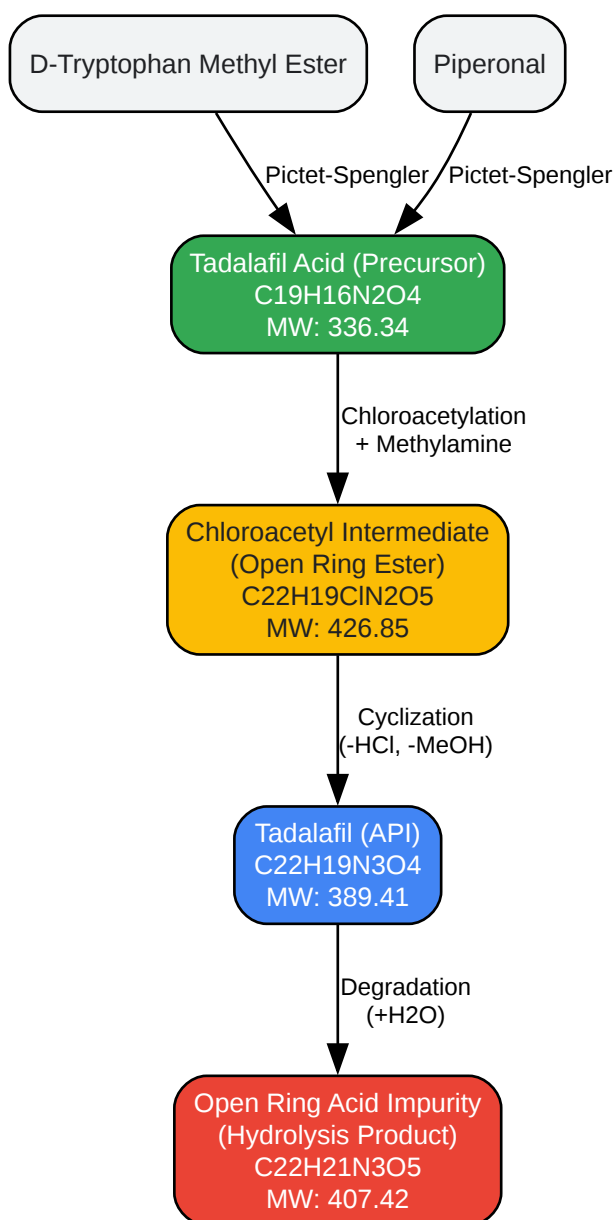
- Dissolution: Dissolve 100 mg Tadalafil in 10 mL THF/Water (1:1).
- Reagent: Add 2 equivalents of LiOH (Lithium Hydroxide).
- Reaction: Stir at 40°C for 4-6 hours. Monitor by TLC/HPLC.
- Quenching: Acidify carefully with 1N HCl to pH 3-4.
- Extraction: Extract with Ethyl Acetate. The Open Ring Acid will partition into the organic phase.
- Purification: Recrystallize from Methanol/Water or purify via Prep-HPLC.

Distinguishing Related "Open Ring" Impurities

It is vital to distinguish the Hydrolysis Product from the Synthetic Intermediates.

Impurity Type	Formula	MW	Origin	Key Feature
Open Ring Acid (Target)	$C_{22}H_{21}N_3O_5$	407.42	Degradation (Hydrolysis)	Free -COOH, Acyclic amide
Chloroacetyl Intermediate	$C_{22}H_{19}ClN_2O_5$	426.85	Synthesis (Pre-cyclization)	Contains Chlorine, Methyl Ester
Tadalafil Acid	$C_{19}H_{16}N_2O_4$	336.34	Starting Material	No Methylamine/Glycine side chain

Structural Relationship Diagram (DOT)[1]



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Caption: Structural relationship between Tadalafil, its synthetic precursors (Tadalafil Acid, Chloroacetyl Intermediate), and the degradation product (Open Ring Acid).[1][2][3][4][5][6]

References

- European Pharmacopoeia (Ph.[7] Eur.). Tadalafil Monograph 2606. (Defines Impurity F and related substances).

- U.S. Pharmacopeia (USP). Tadalafil Official Monograph. (Details "Related Compound" limits and methods). [1]
- PubChem. Tadalafil Impurity 160 (Open Ring Acid Structure). CID 177835007.[2] [1]
- Gilla, G., et al. (2013).[6] "Synthesis and characterization of related substances and metabolite of tadalafil". Organic Communications, 6(1), 12-22.[1][6] (Detailed synthesis of Impurity E/F and hydrolysis pathways).
- Daugan, A., et al. (2003).[8] "The discovery of tadalafil: a novel and highly selective PDE5 inhibitor".[8] Journal of Medicinal Chemistry, 46(21), 4533-4542.[1]

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Sources

- 1. veeprho.com [veeprho.com]
- 2. Tadalafil Impurity 160 | C₂₂H₂₁N₃O₅ | CID 177835007 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. alentris.org [alentris.org]
- 4. Tadalafil EP Impurity F | C₂₂H₁₉N₃O₆ | CID 135390931 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. researchgate.net [researchgate.net]
- 6. researchgate.net [researchgate.net]
- 7. synthinkchemicals.com [synthinkchemicals.com]
- 8. semanticscholar.org [semanticscholar.org]
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